

# An In-Depth Technical Guide to Cyclopropanecarbonyl Chloride (CAS: 4023-34-1)

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## Compound of Interest

Compound Name: *Cyclopropanecarbonyl chloride*

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## Abstract

**Cyclopropanecarbonyl chloride**, a reactive acyl chloride featuring a strained cyclopropane ring, is a pivotal building block in modern organic synthesis. Its unique structural and electronic properties make it a valuable reagent for the introduction of the cyclopropylcarbonyl moiety into a diverse range of molecules. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and an exploration of its applications, particularly in the realm of pharmaceutical development. The biological significance of its derivatives is highlighted, with a focus on their mechanism of action as antimalarial agents.

## Core Properties of Cyclopropanecarbonyl Chloride

**Cyclopropanecarbonyl chloride** is a colorless to pale yellow liquid with a pungent odor.<sup>[1]</sup> It is a reactive compound that should be handled with care due to its corrosive and flammable nature.<sup>[2][3]</sup>

## Physical and Chemical Properties

A summary of the key quantitative data for **cyclopropanecarbonyl chloride** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	4023-34-1	
Molecular Formula	C <sub>4</sub> H <sub>5</sub> ClO	<a href="#">[1]</a>
Molecular Weight	104.53 g/mol	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Boiling Point	119-121 °C	<a href="#">[1]</a>
Density	1.140 - 1.152 g/cm <sup>3</sup> at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20</sub> /D)	1.452	
Solubility	Reacts with water; soluble in organic solvents like ether, benzene, and chloroform.	<a href="#">[1]</a>

## Spectral Data

The structural elucidation of **cyclopropanecarbonyl chloride** and its reaction products relies on various spectroscopic techniques. A summary of available spectral data is provided in Table 2.

Spectroscopic Technique	Key Features and References
<sup>1</sup> H NMR	Data available, often showing characteristic peaks for the cyclopropyl protons.
<sup>13</sup> C NMR	Data available for detailed structural analysis.
Infrared (IR)	Characterized by a strong carbonyl (C=O) stretching band.
Mass Spectrometry (MS)	Electron ionization mass spectra are available for fragmentation pattern analysis.

## Synthesis and Reactions

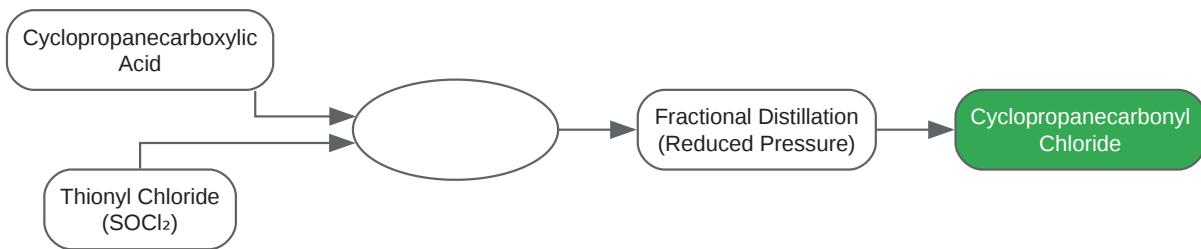
**Cyclopropanecarbonyl chloride** is a versatile intermediate, primarily synthesized from cyclopropanecarboxylic acid. It readily undergoes reactions typical of acyl chlorides, such as amide formation and Friedel-Crafts acylation.

## Synthesis of Cyclopropanecarbonyl Chloride

A common and efficient method for the preparation of **cyclopropanecarbonyl chloride** is the reaction of cyclopropanecarboxylic acid with a chlorinating agent, such as thionyl chloride.<sup>[4]</sup>

Experimental Protocol: Synthesis from Cyclopropanecarboxylic Acid<sup>[4]</sup>

- Materials:
  - Cyclopropanecarboxylic acid (1.0 equivalent)
  - Thionyl chloride (1.1 to 1.2 equivalents)
- Procedure:
  - To a flask equipped with a reflux condenser and a gas outlet, add cyclopropanecarboxylic acid.
  - Slowly add thionyl chloride to the cyclopropanecarboxylic acid.
  - Heat the reaction mixture to a temperature of 50-100 °C. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>).
  - After the reaction is complete, the excess thionyl chloride can be removed by distillation.
  - The crude **cyclopropanecarbonyl chloride** is then purified by fractional distillation under reduced pressure.
- Expected Yield: 90-96%<sup>[4]</sup>
- Purity: ≥98%<sup>[4]</sup>

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### Synthesis of Cyclopropanecarbonyl Chloride.

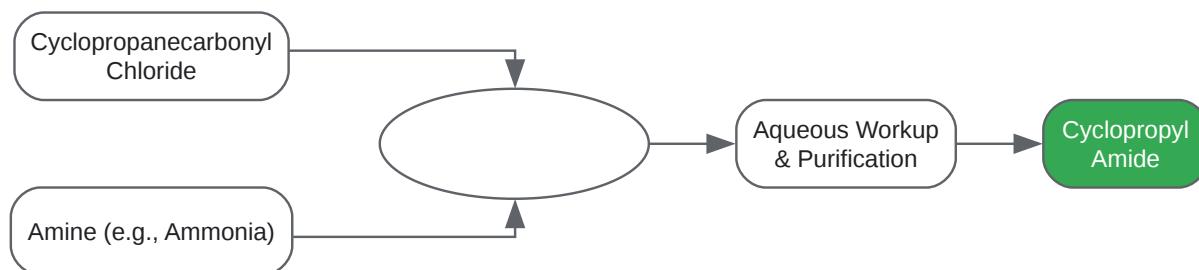
## Key Reactions of Cyclopropanecarbonyl Chloride

**Cyclopropanecarbonyl chloride** reacts readily with amines to form the corresponding cyclopropyl amides, a scaffold present in numerous biologically active molecules.

### Experimental Protocol: Synthesis of Cyclopropanecarboxamide

- Materials:
  - **Cyclopropanecarbonyl chloride** (1.0 equivalent)
  - Ammonia (gas or aqueous solution)
  - Dichloromethane (solvent)
- Procedure:
  - Dissolve **cyclopropanecarbonyl chloride** in dichloromethane in a suitable reaction vessel.
  - Cool the solution in an ice bath.
  - Bubble ammonia gas through the solution or slowly add an aqueous ammonia solution with vigorous stirring.
  - The reaction is typically rapid, leading to the formation of a precipitate (ammonium chloride).

- After the reaction is complete, the precipitate is removed by filtration.
- The organic filtrate is washed with water and brine, then dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ).
- The solvent is removed under reduced pressure to yield the crude cyclopropanecarboxamide, which can be further purified by recrystallization or chromatography.



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General workflow for cyclopropyl amide synthesis.

**Cyclopropanecarbonyl chloride** can be used as an acylating agent in Friedel-Crafts reactions to introduce the cyclopropylcarbonyl group onto aromatic rings, forming cyclopropyl aryl ketones.

#### General Experimental Protocol: Friedel-Crafts Acylation

- Materials:
  - Aromatic compound (e.g., benzene, toluene)
  - Cyclopropanecarbonyl chloride** (1.0 equivalent)
  - Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ , 1.1 equivalents)
  - Anhydrous dichloromethane (solvent)
- Procedure:

- In a flame-dried flask under an inert atmosphere, suspend the Lewis acid in anhydrous dichloromethane and cool to 0 °C.
- Slowly add a solution of **cyclopropanecarbonyl chloride** in anhydrous dichloromethane to the suspension.
- To the resulting acylium ion complex, add the aromatic compound dropwise.
- Stir the reaction mixture at 0 °C to room temperature and monitor its progress by TLC.
- Upon completion, quench the reaction by carefully pouring it into a mixture of ice and concentrated HCl.
- Separate the organic layer, extract the aqueous layer with dichloromethane, and combine the organic phases.
- Wash the combined organic layers with saturated sodium bicarbonate solution and brine, then dry over an anhydrous drying agent.
- Remove the solvent and purify the product by column chromatography or distillation.

## Applications in Drug Discovery and Development

The cyclopropyl group is a "privileged" motif in medicinal chemistry, often imparting desirable properties such as increased potency, metabolic stability, and improved pharmacokinetic profiles.<sup>[5]</sup> **Cyclopropanecarbonyl chloride** serves as a key intermediate for incorporating this valuable functionality into drug candidates.

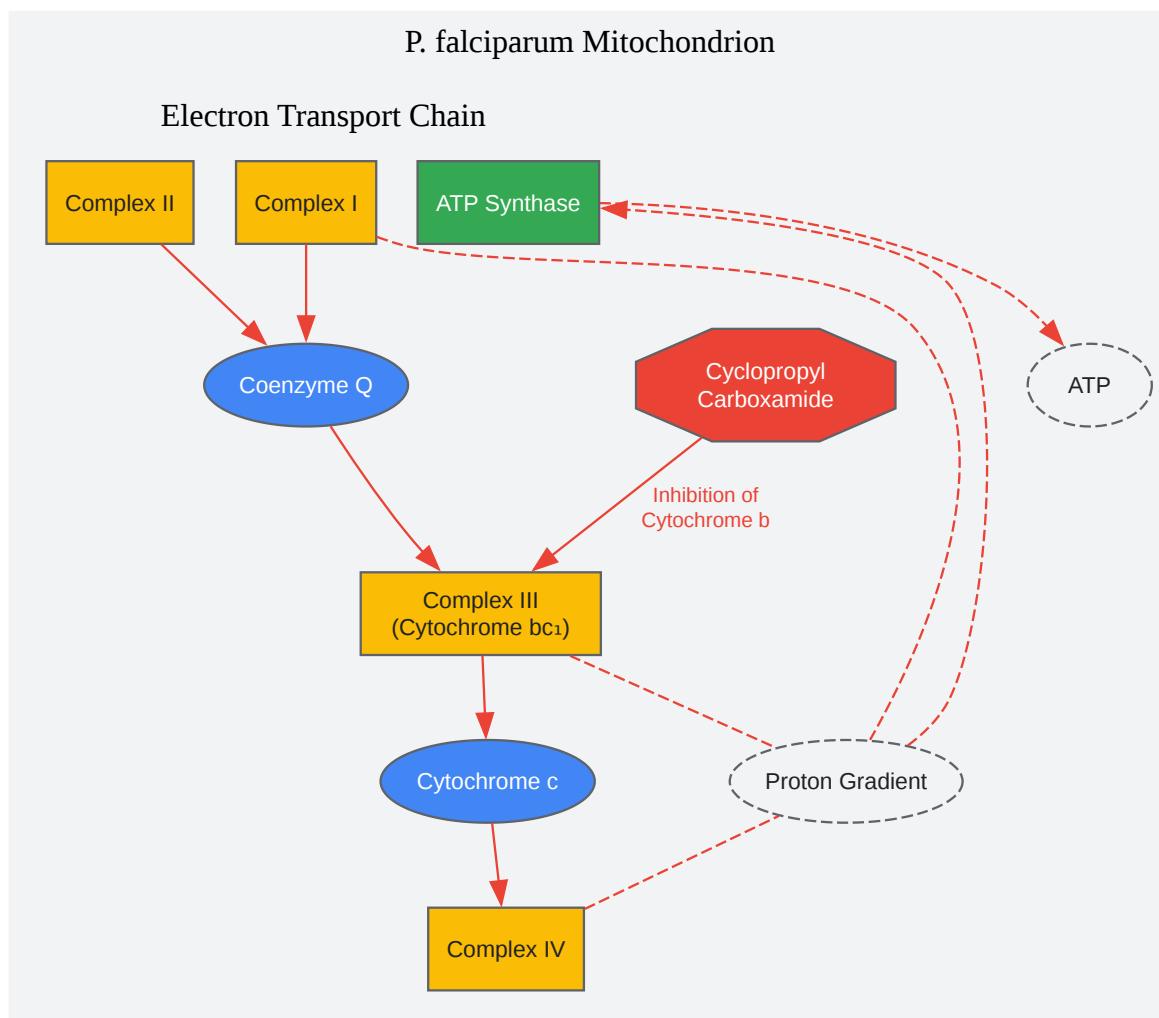
## Role as a Pharmaceutical Intermediate

**Cyclopropanecarbonyl chloride** is a building block in the synthesis of a variety of active pharmaceutical ingredients (APIs).<sup>[6]</sup> Its derivatives have shown a wide range of biological activities, including antibacterial, antifungal, antiviral, and antitumor effects.<sup>[7]</sup>

## Mechanism of Action of Cyclopropyl Carboxamide Antimalarials

A notable example of the therapeutic potential of **cyclopropanecarbonyl chloride** derivatives is the discovery of cyclopropyl carboxamides as a novel class of antimalarial agents.[8] These compounds have demonstrated potent activity against drug-sensitive and resistant strains of *Plasmodium falciparum*, the parasite responsible for the most severe form of malaria.

The biological target of these cyclopropyl carboxamides has been identified as cytochrome b, a key component of Complex III (the cytochrome bc<sub>1</sub> complex) in the mitochondrial electron transport chain of the parasite.[9] Inhibition of cytochrome b disrupts the parasite's cellular respiration, leading to its death.



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Mechanism of action of cyclopropyl carboxamides.

## Safety and Handling

**Cyclopropanecarbonyl chloride** is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: Flammable liquid and vapor, toxic if swallowed, and causes severe skin burns and eye damage.[2][3] It reacts violently with water.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. Work in a well-ventilated fume hood.
- Handling: Keep away from heat, sparks, open flames, and other ignition sources. Ground and bond containers when transferring material. Use non-sparking tools.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, bases, and alcohols. Keep container tightly closed.

## Conclusion

**Cyclopropanecarbonyl chloride** (CAS 4023-34-1) is a highly valuable and reactive intermediate in organic synthesis. Its utility is particularly pronounced in the field of drug discovery, where the incorporation of the cyclopropyl moiety can significantly enhance the pharmacological properties of lead compounds. The detailed protocols and mechanistic insights provided in this guide are intended to support researchers and drug development professionals in the effective and safe utilization of this important chemical building block. The continued exploration of **cyclopropanecarbonyl chloride** and its derivatives holds great promise for the development of novel therapeutics.

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